

anilazine photoproducts vs parent compound toxicity

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Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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Anilazine: Parent Compound Profile

The table below summarizes key data for the fungicide **anilazine**. Its tendency to bioaccumulate and high toxicity to aquatic life are notable [1].

Property	Value / Description
IUPAC Name	4,6-dichloro-N-(2-chlorophenyl)-1,3,5-triazin-2-amine [1]
Water Solubility	8 mg/L (20°C, pH 7) - considered low [1]
Mode of Action	Non-systemic fungicide with multi-site activity (FRAC Code: M08) [1]
Acute Toxicity (Rainbow Trout)*	Highly toxic; LC ₅₀ = 0.1 mg/L [1]
Bioaccumulation Potential	Considered high (based on Log P and other factors) [1]
Regulatory Status	Largely obsolete and not approved in the EU [1]

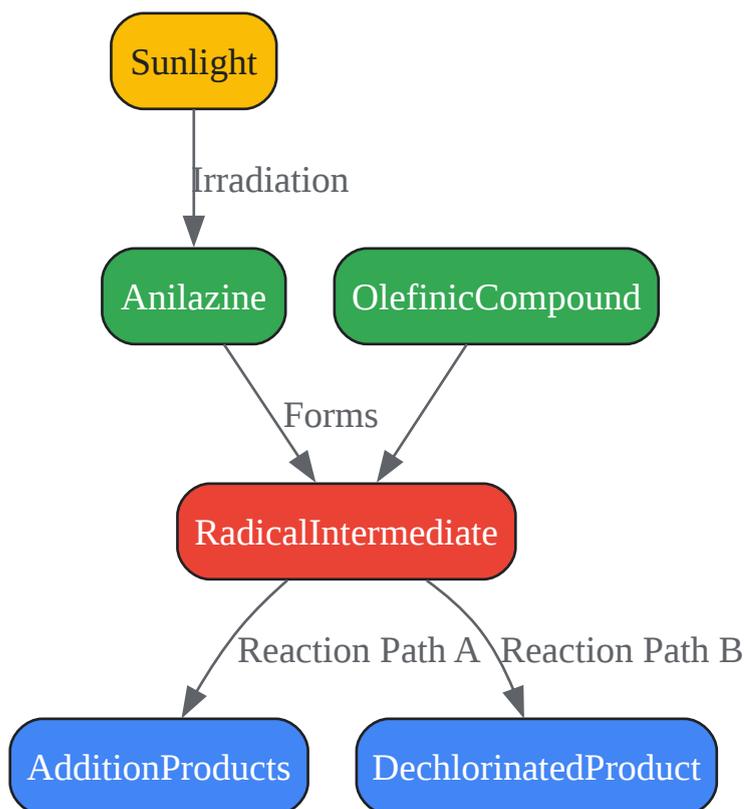
Note: LC₅₀ (Lethal Concentration 50) is the concentration in water that causes death in 50% of a test population over a specified time [2].

Photodegradation of Anilazine and Product Formation

Evidence indicates that **anilazine** undergoes photochemical reactions, but the toxicity of these products is not quantified in the available search results.

- **Reaction Type:** Under sunlight irradiation, **anilazine** can undergo **photoinduced addition reactions** with compounds containing carbon-carbon double bonds (C=C), such as cyclohexene and methyl oleate [3].
- **Proposed Mechanism:** The reaction proceeds via a **radical mechanism** and results in the formation of several addition products, including a dechlorinated photoproduct [3].
- **Environmental Significance:** This reaction is considered a plausible pathway for the formation of "bound residues" on the waxy cuticles of plants, which are difficult to detect with standard analytical methods [3].

The following diagram illustrates this general photodegradation pathway for **anilazine**:



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Experimental Protocol for Photoproduct Formation

The methodology for studying **anilazine** photoproduct formation is based on a 2000 laboratory study [3]. Please note that this is a historical protocol, and modern analytical techniques may offer improvements.

- **1. Reaction Setup:** Dissolve **anilazine** in a model solvent system containing an olefinic compound (e.g., cyclohexene or methyl oleate) that mimics plant cuticle constituents.
- **2. Light Exposure:** Irradiate the solution using a sunlight simulator or natural sunlight for a defined period. Use a control sample kept in the dark for comparison.
- **3. Product Isolation:** After irradiation, separate the resulting photoproducts using **preparative High-Performance Liquid Chromatography (HPLC)**.
- **4. Product Analysis:** Identify and characterize the isolated photoproducts using a combination of techniques:
 - **Analytical HPLC** for purity and retention time.
 - **Mass Spectrometry (MS)** for determining molecular mass and structural fragments.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy** (^1H and ^{13}C) for detailed structural elucidation.

Research Gaps and Next Steps

A quantitative toxicity comparison between **anilazine** and its photoproducts is not available in the current search results. To fill this gap, consider the following research strategies:

- **Toxicity Testing of Isolated Photoproducts:** Following the isolation protocol, you could subject the purified photoproducts to standard acute and chronic toxicity bioassays. Common test organisms include *Daphnia magna* (water flea) for aquatic toxicity and *Vibrio fischeri* (using Microtox) for rapid screening [4] [5]. This would generate the comparative LC₅₀ or EC₅₀ data you require.
- **Investigate General Phototoxicity Mechanisms:** Since specific data for **anilazine** is scarce, researching the general principles of photo-induced toxicity can be valuable. Some pesticides become more toxic after absorbing light, leading to the generation of **Reactive Oxygen Species (ROS)** or highly toxic photolytic products [4]. You could design experiments to test if this occurs with **anilazine**.
- **Utilize Predictive Models:** Explore computational toxicology tools, such as the **ToxACoL** platform mentioned in one study, which uses machine learning to predict multi-species acute toxicity [6]. This could provide preliminary hazard assessments for the predicted photoproducts.

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